

Addressing solubility issues of 5-Azidopentyl 4-methylbenzenesulfonate in aqueous solutions

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Compound of Interest

Compound Name: 5-Azidopentyl 4-methylbenzenesulfonate

Cat. No.: B8159999

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Technical Support Center: 5-Azidopentyl 4-methylbenzenesulfonate

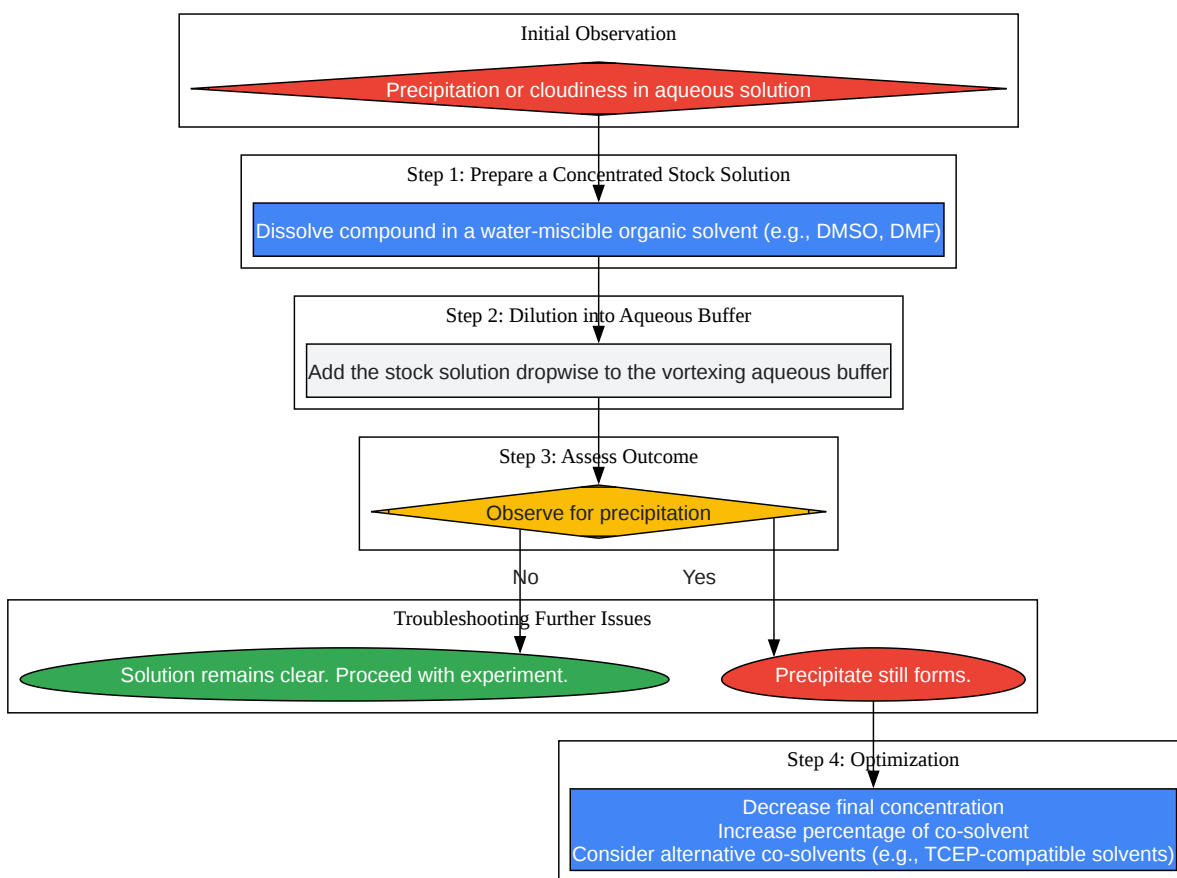
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering solubility issues with **5-Azidopentyl 4-methylbenzenesulfonate** in aqueous solutions during their experiments.

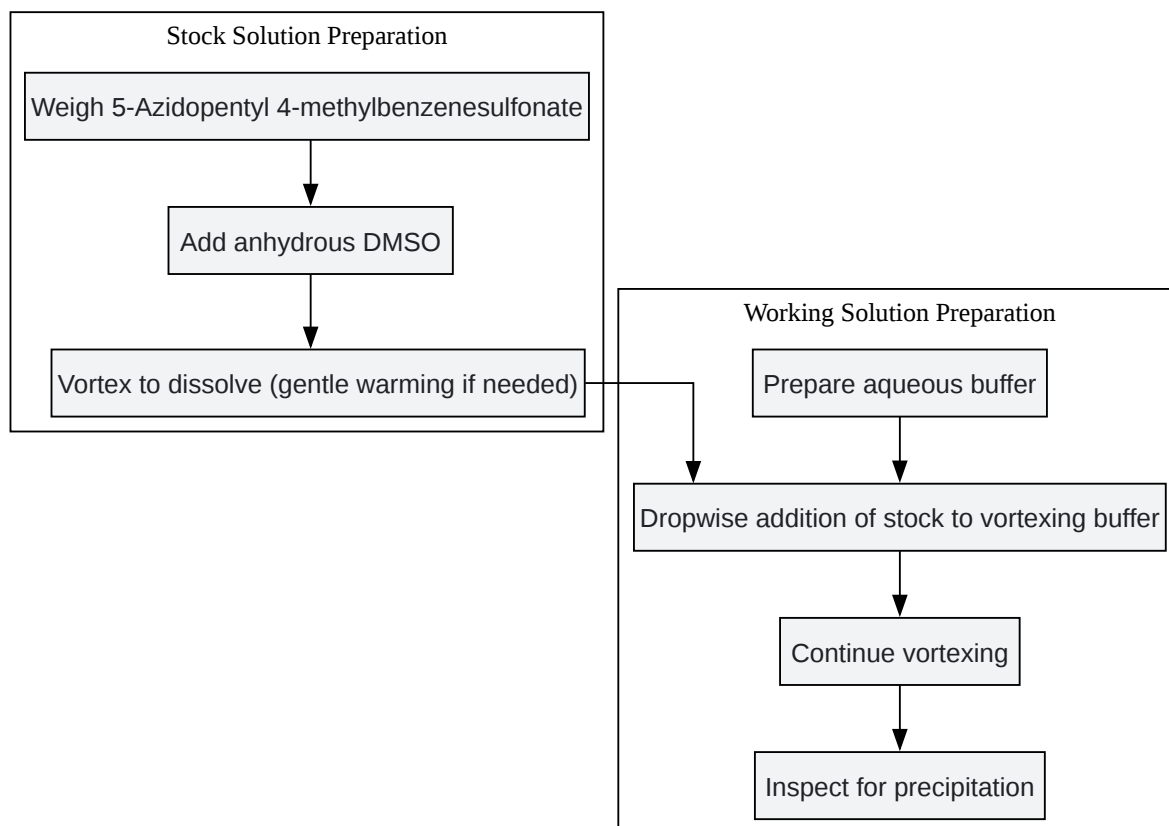
Troubleshooting Guide

Issue: Precipitation or cloudiness observed upon addition of 5-Azidopentyl 4-methylbenzenesulfonate to an aqueous buffer.

This is a common issue as **5-Azidopentyl 4-methylbenzenesulfonate**, like many tosylate-containing compounds, has limited solubility in purely aqueous solutions. The nonpolar nature of the methylbenzenesulfonate group and the pentyl chain contribute to its hydrophobicity.

Troubleshooting Workflow:





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